

A Comprehensive Technical Guide to Procuring and Utilizing 2-Hydroxymethyl Olanzapine Reference Standard

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Compound of Interest

Compound Name: 2-Hydroxymethyl Olanzapine

Cat. No.: B608725

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information for the procurement, handling, and application of **2-Hydroxymethyl Olanzapine** reference standard. This document outlines the chemical and physical properties, synthesis, analytical methodologies for quality control, and the metabolic context of this key Olanzapine metabolite.

Introduction to 2-Hydroxymethyl Olanzapine

2-Hydroxymethyl Olanzapine is a primary metabolite of Olanzapine, an atypical antipsychotic medication used in the treatment of schizophrenia and bipolar disorder. As a significant metabolite, its reference standard is crucial for a variety of research and development applications, including pharmacokinetic studies, drug metabolism assays, and as an impurity standard in the quality control of Olanzapine drug products.

Sourcing and Physicochemical Data

2-Hydroxymethyl Olanzapine reference standard is available from several specialized chemical suppliers. When purchasing, it is imperative to obtain a Certificate of Analysis (CoA) to ensure the material's identity, purity, and suitability for its intended use.

Table 1: Physicochemical Properties of **2-Hydroxymethyl Olanzapine**

Property	Value	Reference
Chemical Name	(2-methyl-4-(4-methylpiperazin-1-yl)-10H-thieno[2,3-b][1,2]benzodiazepin-7-yl)methanol	SynZeal, TLC Pharmaceutical Standards
CAS Number	174756-45-7	SynZeal, TLC Pharmaceutical Standards, Pharmaffiliates
Molecular Formula	C ₁₇ H ₂₀ N ₄ OS	SynZeal, TLC Pharmaceutical Standards, Pharmaffiliates
Molecular Weight	328.43 g/mol	SynZeal, TLC Pharmaceutical Standards, Pharmaffiliates
Appearance	Typically a solid	General knowledge
Solubility	Soluble in organic solvents such as methanol and acetonitrile	General knowledge

Table 2: Representative Supplier Information for **2-Hydroxymethyl Olanzapine** Reference Standard

Supplier	Product Number	Additional Information
SynZeal	SZ-O001046	Offers detailed COA and analytical data. [1]
TLC Pharmaceutical Standards	O-0133	Provides downloadable SDS and COA.
Pharmaffiliates	PA 15 03590	Lists as an Olanzapine impurity standard. [3]
MedchemExpress	HY-14541-d3-isomer	Offers a deuterium-labeled (d3) version for use as an internal standard. [4]

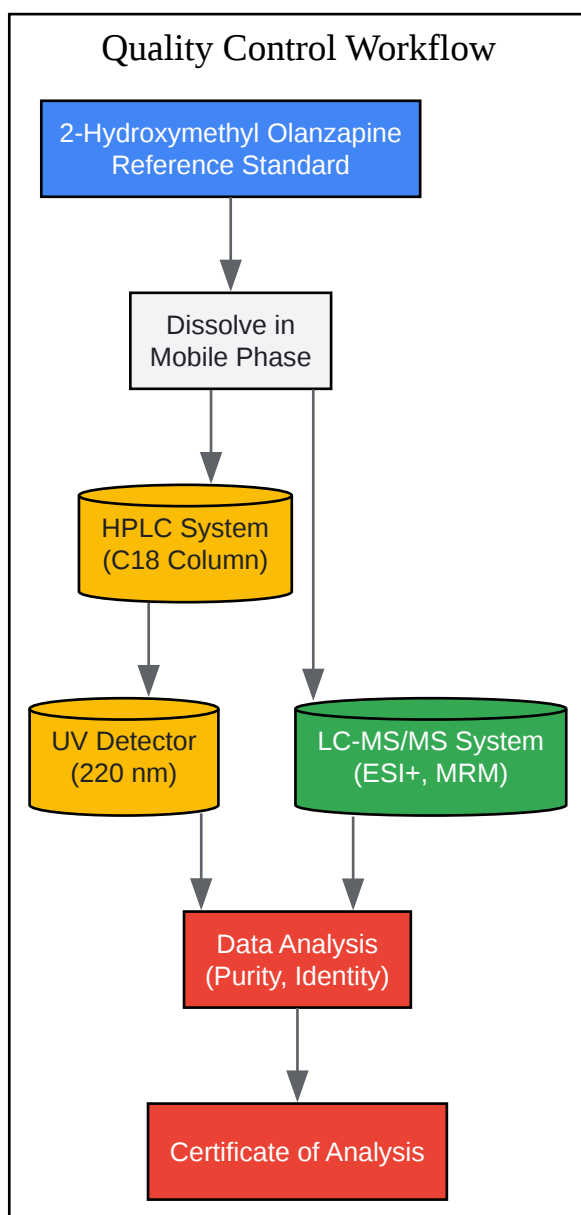
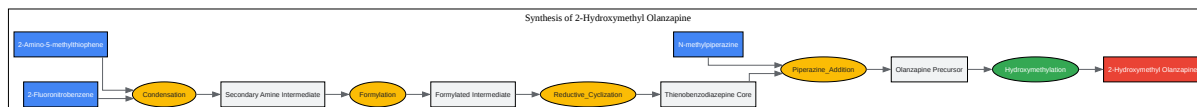
Synthesis of 2-Hydroxymethyl Olanzapine

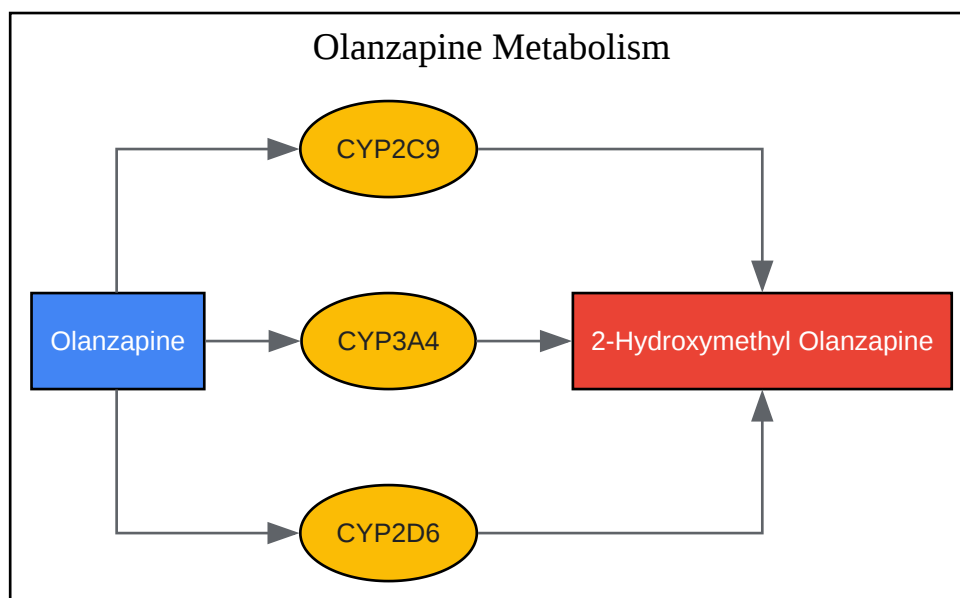
The synthesis of **2-Hydroxymethyl Olanzapine** is a multi-step process. A representative synthetic pathway is described below.

Experimental Protocol: Synthesis of 2-Hydroxymethyl Olanzapine

A plausible synthetic route involves the modification of a precursor to Olanzapine or Olanzapine itself. One described method involves the following key transformations:

- **Condensation:** 2-Fluoronitrobenzene is condensed with 2-amino-5-methylthiophene.
- **Formylation:** The resulting secondary amine is formylated.
- **Reductive Cyclization:** The formylated intermediate undergoes reductive cyclization to form the thienobenzodiazepine core.
- **Introduction of the Piperazine Moiety:** The core is then reacted with N-methylpiperazine.
- **Hydroxymethylation:** The final step would involve a hydroxymethylation reaction at the appropriate position on the Olanzapine molecule.





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